

HPLC method for simultaneous determination of rosiglitazone and glimepiride

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Rosiglitazone Maleate

CAS No.: 155141-29-0

Cat. No.: S541826

[Get Quote](#)

Application Notes: RP-HPLC for Rosiglitazone and Glimepiride

1. Method Overview and Advantages

- **Principle:** This method uses **reversed-phase high-performance liquid chromatography (RP-HPLC)** with **UV detection** for the simultaneous separation and quantification of Rosiglitazone (ROZ) and Glimepiride (GLM) [1].
- **Primary Advantages:** The protocol is **rapid**, with a total run time of less than 8 minutes per sample. It is also **sensitive, specific, and reproducible**, making it suitable for quality control of combined dosage forms and for application in spiked human plasma studies [1].

2. Key Applications

- **Pharmaceutical Dosage Forms:** Quantitative analysis of commercial combined tablets (e.g., Avandaryl) [1].
- **Bioanalysis:** Determination of drug concentrations in **spiked human plasma**, useful for pharmacokinetic studies [1].
- **Specificity Testing:** The method can effectively resolve the analytes from potential interferents, including other common antidiabetic drugs like metformin, pioglitazone, and other sulfonylureas [1].

Detailed Experimental Protocol

1. Instruments and Materials

- **HPLC System:** LC-10A system (Shimadzu) or equivalent, equipped with a UV/VIS detector [1].
- **Chromatographic Column:** **Symmetry C18 column** (150 mm × 4.6 mm i.d., 5 µm particle size) [1].
- **Reference Standards:** Rosiglitazone and Glimepiride reference standards.
- **Chemicals:** Acetonitrile (HPLC grade), methanol (HPLC grade), potassium dihydrogen phosphate (or sodium dihydrogen phosphate), and ortho-phosphoric acid.
- **Other Materials:** Commercial tablets, human plasma, 0.45 µm membrane filters.

2. Chromatographic Conditions

- **Mobile Phase:** **Acetonitrile:0.02 M Phosphate Buffer** (pH 5.0) in a **60:40 (v/v)** ratio [1].
- **Flow Rate:** **1.0 mL/min** [1].
- **Detection Wavelength:** **235 nm** [1].
- **Column Temperature:** Ambient.
- **Injection Volume:** **30 µL** [1].
- **Internal Standard:** **Nicardipine** (20 µg/mL) [1].
- **Approximate Retention Times:** Under these conditions, the typical retention times are:
 - Rosiglitazone: **~3.7 min** [1]
 - Glimepiride: **~4.7 min** [1]
 - Nicardipine (IS): **~6.4 min** [1]

3. Preparation of Solutions

- **Phosphate Buffer (0.02 M, pH 5.0):** Dissolve 2.72 g of KH_2PO_4 in 1000 mL of purified water. Adjust the pH to 5.0 using dilute ortho-phosphoric acid [1].
- **Mobile Phase:** Mix 600 mL of acetonitrile with 400 mL of the prepared phosphate buffer. Filter through a 0.45 µm membrane filter and degas by sonication [1].
- **Standard Stock Solutions (200 µg/mL):** Accurately weigh and dissolve 20 mg each of ROZ and GLM in 100 mL of methanol [1].
- **Working Standard Solutions:** Dilute the stock solutions with the mobile phase to obtain concentration series within the calibration range (e.g., 0.10-25 µg/mL for ROZ and 0.125-12.5 µg/mL for GLM) [1].
- **Internal Standard Solution (200 µg/mL):** Dissolve 20 mg of nicardipine in 100 mL of methanol. Further dilute as needed [1].

4. Sample Preparation Procedures

- **Analysis of Tablet Formulation:**

- Weigh and finely powder 20 tablets.
- Transfer a portion of powder equivalent to about 20 mg of ROZ and 10 mg of GLM to a conical flask.
- Extract with three 30 mL portions of methanol, filter into a 100 mL volumetric flask, and make up to volume with methanol.
- Dilute this solution appropriately with the mobile phase to reach the working concentration range [1].
- **Analysis of Spiked Human Plasma:**
 - Spike 1 mL of blank human plasma with standard solutions of ROZ and GLM.
 - Add 2 mL of acetonitrile for protein precipitation and vortex mix for 5 minutes.
 - Centrifuge at 3500 rpm for 15 minutes.
 - Transfer the supernatant, evaporate to dryness under a stream of nitrogen at 45°C.
 - Reconstitute the residue with the mobile phase and inject [1].

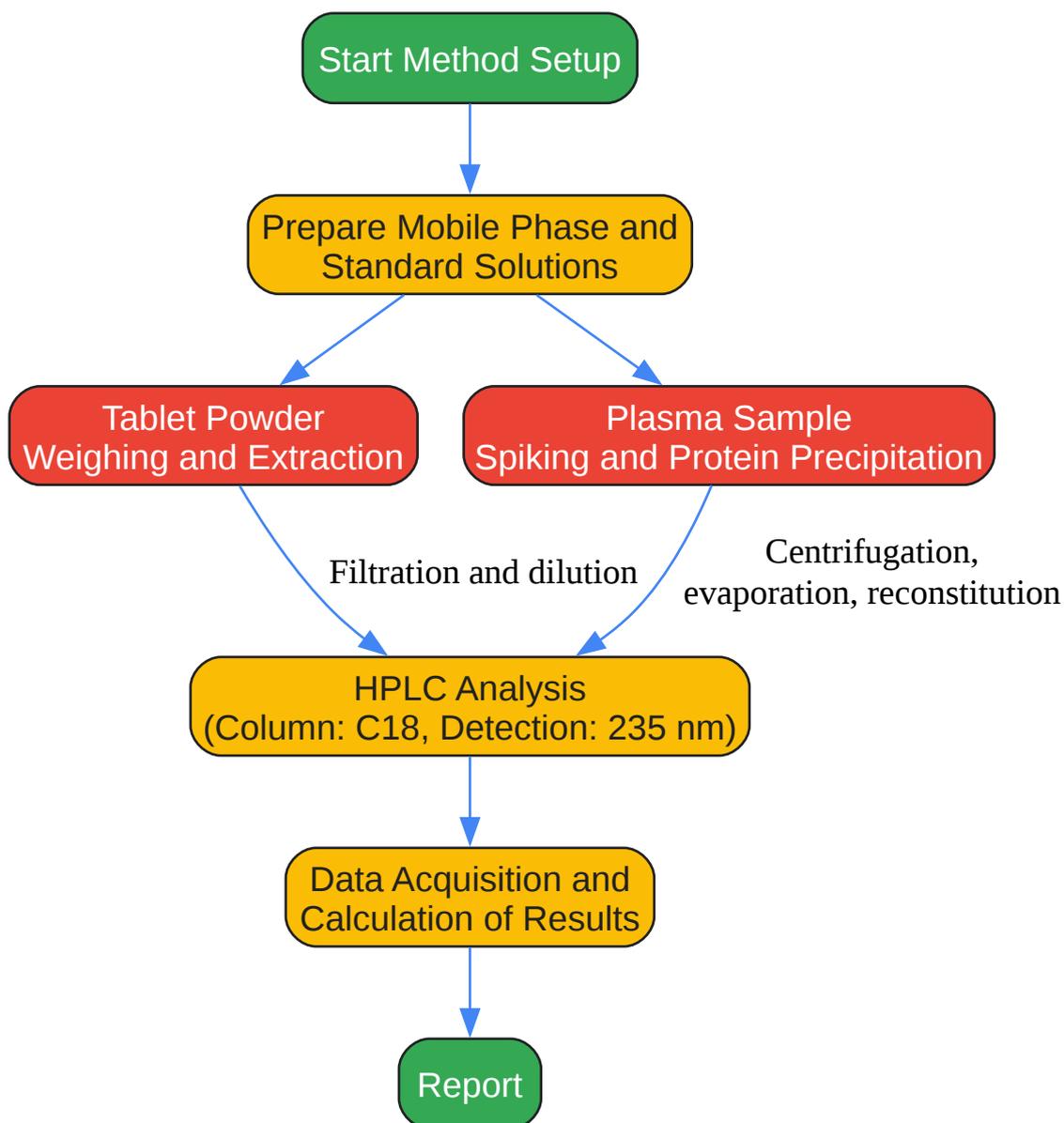
5. Method Validation Summary The method was validated according to ICH guidelines, with key parameters summarized in the table below [1].

Table 1: Summary of Method Validation Parameters

Validation Parameter	Rosiglitazone (ROZ)	Glimepiride (GLM)
Linearity Range	0.10 - 25 µg/mL	0.125 - 12.5 µg/mL
Correlation Coefficient (r ²)	Not specified (Linear calibration plots were achieved)	Not specified (Linear calibration plots were achieved)
Limit of Detection (LOD)	0.04 µg/mL	0.04 µg/mL
Limit of Quantification (LOQ)	0.13 µg/mL	0.11 µg/mL
Precision (RSD%)	≤ 1.14% (Repeatability for tablets)	≤ 1.93% (Repeatability for tablets)
Accuracy (% Recovery)	100.88% (in tablets)	100.31% (in tablets)

Workflow and Analysis Diagrams

The following diagram illustrates the overall experimental workflow for the analysis of tablets and plasma.



[Click to download full resolution via product page](#)

Figure 1: Overall workflow for the simultaneous analysis of Rosiglitazone and Glimepiride in tablets and human plasma.

Discussion and Troubleshooting

- **Method Selectivity:** The chromatographic conditions provide **complete resolution** between ROZ, GLM, and the internal standard (nicardipine), with no interference from common tablet excipients or endogenous plasma components [1].
- **Robustness:** The method is robust for the analysis of commercial tablets, with mean percentage recoveries close to 100%, indicating high accuracy [1].
- **Considerations:** For plasma analysis, the sample preparation involving protein precipitation with acetonitrile is critical for obtaining a clean sample and protecting the chromatographic column. Always use fresh plasma and avoid multiple freeze-thaw cycles [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Development and validation of a repharsed phase- HPLC for... method

[bmcchem.biomedcentral.com]

To cite this document: Smolecule. [HPLC method for simultaneous determination of rosiglitazone and glimepiride]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b541826#hplc-method-for-simultaneous-determination-of-rosiglitazone-and-glimepiride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com